

A Comprehensive Guide to Synonyms for 3-Isocyanatopropyltriethoxysilane in Scientific Literature

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Compound of Interest

Compound Name: 3-Isocyanatopropyltriethoxysilane

Cat. No.: B1197299

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For researchers, scientists, and professionals in drug development, a thorough literature search is the cornerstone of innovative work. When investigating the silane coupling agent **3-Isocyanatopropyltriethoxysilane**, a multitude of synonyms and trade names are often used interchangeably in technical papers, patents, and commercial datasheets. A comprehensive understanding of these alternative identifiers is crucial to ensure a complete and effective literature review.

This technical guide provides an in-depth compilation of synonyms, trade names, and other identifiers for **3-Isocyanatopropyltriethoxysilane**, systematically organized to aid in your research endeavors.

Primary Chemical Identifiers

The most unambiguous way to identify **3-Isocyanatopropyltriethoxysilane** is through its CAS Registry Number and its formal IUPAC name. These identifiers are standardized and globally recognized.

Identifier Type	Value
CAS Number	24801-88-5[1][2][3][4][5]
IUPAC Name	triethoxy(3-isocyanatopropyl)silane[1][3]
Molecular Formula	C10H21NO4Si[1][4][5]
Molecular Weight	247.36 g/mol [1][4]

Systematic and Common Chemical Names

Beyond the formal IUPAC nomenclature, a variety of systematic and common names are frequently encountered in the literature. These names often describe the molecule's structure in different ways.

Synonym Category	Examples
Primary Synonyms	(3-Isocyanatopropyl)triethoxysilane[1][2][3]
	3-(Triethoxysilyl)propyl isocyanate[1][2][3][5][6]
	Triethoxy(3-isocyanatopropyl)silane[1][2][3]
Positional Isomer Variants	gamma-isocyanatopropyltriethoxysilane[1][7][8]
	γ-Isocyanopropyltriethoxysilane[2][3]
	γ-(Triethoxysilyl)propyl isocyanate[2]
Alternative Phrasing	Isocyanatopropyltriethoxysilane[1][2][4][7][8][9]
	triethoxysilylpropyl isocyanate[2][3]
	Isocyanic acid, 3-(triethoxysilyl)propyl ester[2][3][8][9]
	1-(Triethoxysilyl)-3-isocyanatopropane[2]

Commercial Trade Names and Codes

Numerous chemical manufacturers market **3-Isocyanatopropyltriethoxysilane** under various trade names and product codes. These are essential to include in searches of commercial literature and patent databases.

Manufacturer/Supplier	Trade Name/Code
Momentive	Silquest A 1310[2][10], Silquest A-Link 25[2][10]
Evonik	Dynasylan A 1310[2][10]
Shin-Etsu	KBE 9007[2][10], KBM 9003[2][10], KBM 9007[2][10]
Various	A 1310[2][10], A-Link 25[2][10], I 7840[2][4][7][8], Y 9030[2][4][7][8], KH-907[4][11], ICPTES[4][9]

A more extensive list of trade names and supplier-specific codes includes:

- B 0062[2][10]
- CG 907[2][10]
- Db 907[2][10]
- FC-25[4]
- Hongtu T 13[2][10]
- Ic 302[2][10]
- Ipteos[2][10]
- Kbe 9007A[2][10]
- Kbe 9007N[2][10]
- Ls 3415[2][10]
- Nuc-A 1310[2][10]

- Sii 6455[2][10]
- Silan A 1310[2]
- T 13 (silane)[2][10]
- USi-SL 25[2][10]
- Uct 7840Kg[2]
- Ucti 7840Kg[2]
- Yh 9030[1][2][4][7][8]
- ZERENEX ZX007474[1]

Regulatory and Database Identifiers

For searches related to regulatory information, safety data, and chemical databases, the following identifiers are pertinent.

Identifier Type	Value
EINECS Number	246-467-6[3][7]
UNII	9BR6002P6E[3][4]
EC Number	246-467-6[3]
DSSTox Substance ID	DTXSID4038847[3]
PubChem CID	90613[3]
RTECS Number	VV6691000[4]

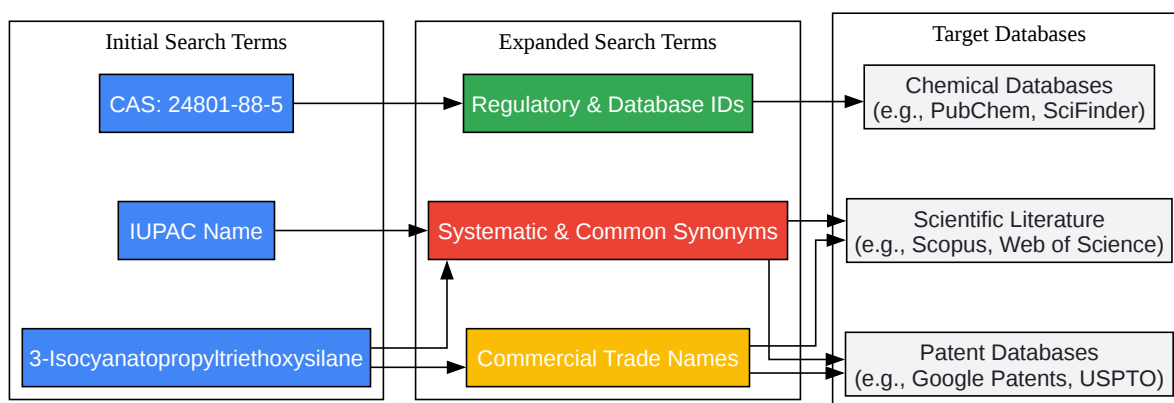
Experimental Protocols and Methodologies

While this guide focuses on synonyms, a comprehensive literature search will lead to various experimental protocols. When evaluating studies utilizing **3-Isocyanatopropyltriethoxysilane**, it is critical to examine the detailed methodologies. Key experimental details to look for include:

- **Surface Functionalization:** Protocols will often detail the method for grafting the silane onto a substrate. This includes the solvent system, reaction temperature, concentration of the silane, and curing conditions.
- **Characterization Techniques:** Look for surface analysis techniques such as X-ray Photoelectron Spectroscopy (XPS), Fourier-Transform Infrared Spectroscopy (FTIR), and contact angle measurements to confirm the successful modification of the surface.
- **Application-Specific Assays:** Depending on the research area, protocols will vary. For example, in drug delivery, this might involve nanoparticle synthesis and characterization, drug loading and release studies, and in vitro/in vivo biocompatibility and efficacy assays.

Logical Relationships in Literature Search Strategy

A systematic approach to a literature search using these synonyms is essential. The following diagram illustrates a logical workflow for a comprehensive search.



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Caption: A workflow for a comprehensive literature search.

By employing this structured approach and utilizing the extensive list of synonyms provided, researchers can ensure a thorough and efficient review of the existing literature on **3-Isocyanatopropyltriethoxysilane**, paving the way for informed and impactful scientific discovery.

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. CAS 24801-88-5: (3-Isocyanatopropyl)triethoxysilane [cymitquimica.com]
- 3. Triethoxy(3-isocyanatopropyl)silane | C₁₀H₂₁NO₄Si | CID 90613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Isocyanatopropyltriethoxysilane | 24801-88-5 [chemicalbook.com]
- 5. CAS 24801-88-5 3-Isocyanatopropyltriethoxysilane, Silquest A Link 25 | Silfluo [silfluosilicone.com]
- 6. 3-Isocyanatopropyltriethoxysilane | 24801-88-5 | FT62906 [biosynth.com]
- 7. jnfuturechemical.com [jnfuturechemical.com]
- 8. 3-Isocyanatopropyltriethoxysilane - Hazardous Agents | Haz-Map [haz-map.com]
- 9. (3-Isocyanatopropyl)triethoxysilane, 95% | Fisher Scientific [fishersci.ca]
- 10. echemi.com [echemi.com]
- 11. chinacouplingagents.com [chinacouplingagents.com]
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